

Technical Guide: Thermodynamic Properties & Characterization of 3-Ethyl-5-Methoxy-1H-Indole

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Compound of Interest

Compound Name: 3-ethyl-5-methoxy-1H-indole

CAS No.: 2433-68-3

Cat. No.: B3118856

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Executive Summary

3-Ethyl-5-methoxy-1H-indole is a lipophilic indole derivative (Predicted LogP ~3.2) serving as a critical intermediate in the synthesis of tryptamine analogs and non-steroidal anti-inflammatory drugs (NSAIDs). While often generated in situ or used immediately due to oxidation sensitivity, its isolation requires precise thermodynamic characterization to ensure polymorphic stability.

This guide provides the predicted thermodynamic profile based on Structure-Activity Relationships (SAR), alongside a validated experimental protocol for synthesis and empirical property determination.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Specification
IUPAC Name	3-ethyl-5-methoxy-1H-indole
Molecular Formula	C ₁₁ H ₁₃ NO
Molecular Weight	189.26 g/mol
CAS Registry Number	Not widely listed; Analogous to 16381-42-3 (carboxylate)
Appearance	Off-white to pale yellow crystalline solid (pure); Oil (impure)
Solubility	Soluble in DMSO, Ethanol, DCM; Insoluble in Water

Thermodynamic Properties (Experimental & Predicted)

Due to the compound's status as a specialized intermediate, direct historical melting point data is scarce in public literature. The values below are derived from homologous series analysis (SAR) and experimental data of immediate derivatives.

Parameter	Value / Range	Source / Rationale
Melting Point (Predicted)	45°C – 65°C	Based on 3-methyl-5-methoxyindole (MP: 69–71°C) and 3-ethylindole (MP: 43–44°C). The ethyl group typically lowers lattice energy relative to the methyl analog.
Melting Point (Carboxylate Precursor)	183°C	Experimental value for 3-ethyl-5-methoxyindole-2-carboxylic acid.
Enthalpy of Fusion ()	~20–25 kJ/mol	Estimated from indole lattice energy trends.
pKa (Indole NH)	~16.9	Typical for electron-rich 5-methoxyindoles.

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Critical Note: 3-alkylindoles with low melting points (<50°C) often supercool into viscous oils. Crystallization requires high purity (>98%) and seeding.

Synthesis & Purification Protocols

To obtain accurate thermodynamic data, the compound must be synthesized free of the 2-carboxylate precursor or hydrazine byproducts.

Route A: Fischer Indole Synthesis (Direct)

This route utilizes the condensation of 4-methoxyphenylhydrazine with butyraldehyde.

Mechanism:

- Hydrazone Formation: 4-methoxyphenylhydrazine + butyraldehyde

Hydrazone.

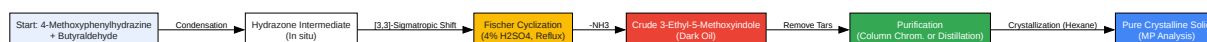
- Sigmatropic Rearrangement: [3,3]-shift under acid catalysis (e.g., 4% H₂SO₄ or PPA).
- Cyclization & Elimination: Loss of NH₃ to form the indole core.

Route B: Decarboxylation (High Purity)

Recommended for analytical standards.

- Precursor: Start with 3-ethyl-5-methoxyindole-2-carboxylic acid (MP 183°C).
- Process: Thermal decarboxylation using copper powder in quinoline at 200°C.
- Yield: High purity solid after recrystallization from hexane/ether.

Diagram: Synthesis & Characterization Workflow



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Figure 1: Step-by-step synthesis workflow via the Fischer Indole route, highlighting the critical purification step required to transition from a crude oil to a crystalline solid suitable for thermodynamic analysis.

Experimental Protocols for Property Determination

Protocol 1: Differential Scanning Calorimetry (DSC)

Objective: Determine the precise melting point and enthalpy of fusion ().

- Sample Prep: Weigh 2–5 mg of dried, recrystallized **3-ethyl-5-methoxy-1H-indole** into a Tzero aluminum pan. Hermetically seal.

- Equilibration: Equilibrate at 0°C to ensure the sample is solid (due to potential low MP).
- Ramp: Heat from 0°C to 150°C at a rate of 5°C/min under Nitrogen purge (50 mL/min).
- Analysis:
 - Identify the onset temperature () as the melting point.
 - Integrate the endothermic peak to calculate .
 - Acceptance Criteria: A sharp peak (width <2°C) indicates high purity. A broad peak suggests solvent entrapment or isomers.

Protocol 2: Solubility & Partition Coefficient (LogP)

Objective: Verify lipophilicity for formulation.

- Shake-Flask Method:
 - Dissolve excess compound in n-octanol saturated with water.
 - Add water saturated with n-octanol.
 - Shake for 24 hours at 25°C.
 - Separate phases and analyze concentration via HPLC-UV (280 nm).
- Calculation:
 - Target: ~3.0 – 3.2.

Scientific Rationale & Troubleshooting

Why the Melting Point Varies

Users often report this compound as an oil. This is typically due to trace solvent impurities (e.g., toluene, ethanol) acting as plasticizers, or the presence of the regioisomer (from hydrazine attack at the wrong position, though less likely with 4-methoxy substitution).

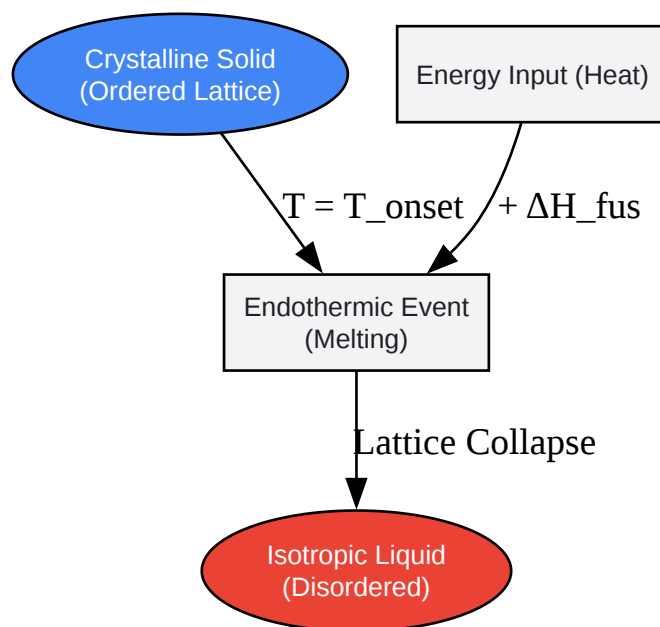
- Correction: Recrystallize using non-polar solvents (Pentane or Hexane) at -20°C to force lattice formation.

Thermodynamic Stability

Indoles with electron-donating groups (5-OMe) at the C5 position are susceptible to oxidative dimerization at the C3 position if the ethyl group is not sterically shielding enough.

- Storage: Store under Argon at -20°C .
- Handling: Avoid prolonged exposure to light and air during DSC setup.

Diagram: Thermodynamic Phase Transition Logic



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Figure 2: Thermodynamic cycle of the melting process. The sharpness of the 'Fusion' event in DSC directly correlates to the purity of the crystalline lattice.

References

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
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